Application Note: Comprehensive Characterization of 2,4-Difluoro-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name:	*2,4-Difluoro-N-methylaniline hydrochloride*
CAS No.:	*1187386-15-7*
Cat. No.:	*B1493828*

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Introduction

2,4-Difluoro-N-methylaniline hydrochloride is a fluorinated aromatic amine of significant interest in pharmaceutical and chemical synthesis. As an intermediate, its purity, identity, and stability are critical determinants of the quality and safety of the final active pharmaceutical ingredient (API). This application note provides a comprehensive guide to the analytical techniques for the thorough characterization of this compound, tailored for researchers, scientists, and drug development professionals. The methodologies detailed herein are designed to be robust and adhere to the principles of scientific integrity, ensuring reliable and reproducible results.

The analytical strategy for a substituted aniline hydrochloride, such as **2,4-Difluoro-N-methylaniline hydrochloride**, necessitates a multi-faceted approach to confirm its structure, assess its purity, and understand its physical properties. This guide outlines the application of

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chromatographic, spectroscopic, and thermal analysis techniques to achieve a complete characterization profile.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **2,4-Difluoro-N-methylaniline hydrochloride** is essential for the development of analytical methods, particularly for sample preparation and the selection of chromatographic conditions.

Property	Value	Source
Chemical Formula	$C_7H_8ClF_2N$	[1]
Molecular Weight	179.59 g/mol	[1]
CAS Number	1187386-15-7	[1]
Melting Point	Estimated: 170-200 °C	Based on similar aniline hydrochloride salts.[2][3]
Solubility	Expected to be soluble in water and polar organic solvents like methanol and ethanol.	Based on the properties of aniline hydrochloride.[2][4]
Appearance	Expected to be a crystalline solid.	Based on the general properties of amine hydrochlorides.[2]

Note: Experimental data for the melting point and solubility of **2,4-Difluoro-N-methylaniline hydrochloride** are not readily available in the public domain. The provided values are estimates based on structurally similar compounds.

Analytical Techniques and Protocols

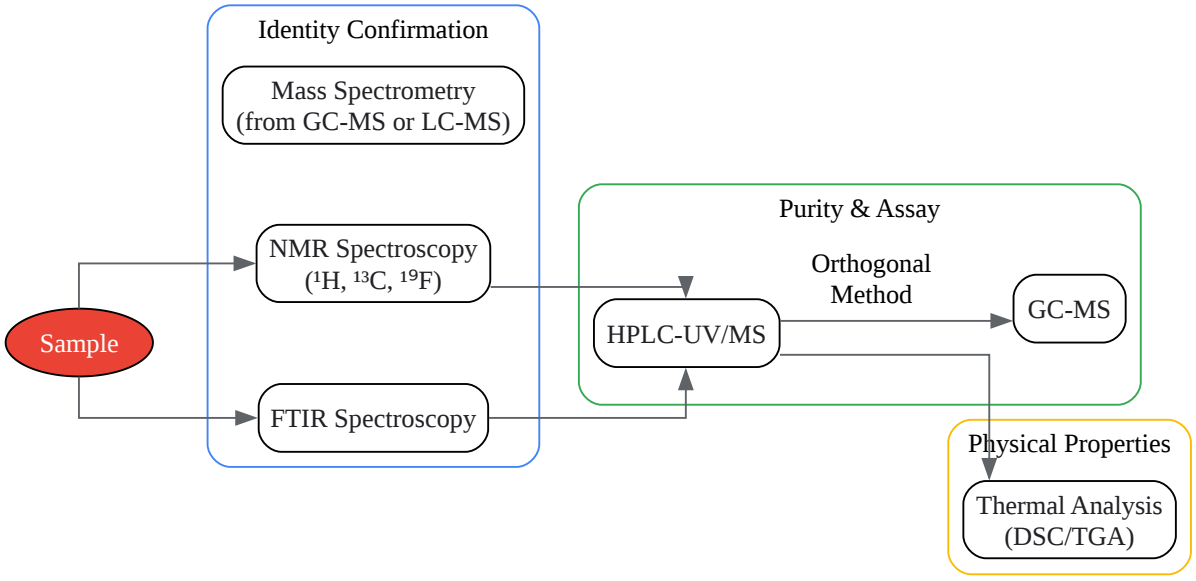
A combination of analytical techniques is necessary for the unambiguous characterization of **2,4-Difluoro-N-methylaniline hydrochloride**. The following sections detail the protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry

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(GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Thermal Analysis (DSC/TGA).

Logical Workflow for Characterization

The characterization process typically follows a logical progression from identity confirmation to purity assessment and finally, physical property analysis.



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Sources

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